

An In-depth Technical Guide to 4-(1,3-Dioxolan-2-yl)benzaldehyde

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Compound of Interest

Compound Name: 4-(1,3-Dioxolan-2-yl)benzaldehyde

Cat. No.: B1339594

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-(1,3-Dioxolan-2-yl)benzaldehyde**, a versatile synthetic intermediate with applications in pharmaceutical development and organic chemistry. This document consolidates essential information, including its chemical and physical properties, detailed synthetic protocols, safety and handling guidelines, and spectral data. The content is structured to serve as a practical resource for laboratory and research professionals, featuring clearly presented data, step-by-step experimental procedures, and visual diagrams to illustrate key processes and concepts.

Chemical and Physical Properties

4-(1,3-Dioxolan-2-yl)benzaldehyde, with the CAS number 40681-88-7, is a white to yellow solid at room temperature. It is a derivative of benzaldehyde where the aldehyde functional group is protected as a cyclic acetal. This protection strategy is crucial in multi-step syntheses, preventing the aldehyde from undergoing unwanted reactions while other parts of the molecule are being modified.

Table 1: Physicochemical Properties of **4-(1,3-Dioxolan-2-yl)benzaldehyde**

Property	Value	Reference
CAS Number	40681-88-7	[1] [2]
Molecular Formula	C ₁₀ H ₁₀ O ₃	[1] [2]
Molecular Weight	178.19 g/mol	
Physical Form	White to Yellow Solid	
Purity	≥95%	
Storage Temperature	2-8 °C	
IUPAC Name	4-(1,3-dioxolan-2-yl)benzaldehyde	[1]
InChI Key	XXTKORQHKOYXIH-UHFFFAOYSA-N	[1]
SMILES	O=Cc1ccc(cc1)C2OCCO2	

Synthesis and Experimental Protocols

The synthesis of **4-(1,3-Dioxolan-2-yl)benzaldehyde** is typically achieved through the acetalization of terephthalaldehyde. The dioxolane group serves as a protecting group for one of the aldehyde functionalities, allowing for selective reactions at the other aldehyde group.

Representative Synthesis Protocol: Acetalization of Terephthalaldehyde

This protocol is a generalized procedure based on common methods for the formation of 1,3-dioxolanes from aldehydes.

Objective: To synthesize **4-(1,3-Dioxolan-2-yl)benzaldehyde** by selective protection of one aldehyde group of terephthalaldehyde.

Materials:

- Terephthalaldehyde

- Ethylene glycol
- Toluene
- p-Toluenesulfonic acid (catalyst)
- Sodium bicarbonate solution (saturated)
- Anhydrous magnesium sulfate
- Dean-Stark apparatus
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine terephthalaldehyde (1 equivalent), ethylene glycol (1.1 equivalents), and a catalytic amount of p-toluenesulfonic acid in toluene.
- **Reflux:** Heat the mixture to reflux. The water formed during the reaction will be collected in the Dean-Stark trap.
- **Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Wash the organic layer with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by a wash with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.

- Purification: The crude product can be purified by column chromatography on silica gel or by recrystallization to yield pure **4-(1,3-Dioxolan-2-yl)benzaldehyde**.

Reaction Setup

Combine Terephthalaldehyde, Ethylene Glycol, Toluene, and p-TSA in Flask

Reaction

Heat to Reflux with Dean-Stark Trap

Monitor by TLC

Work-up

Cool to Room Temperature

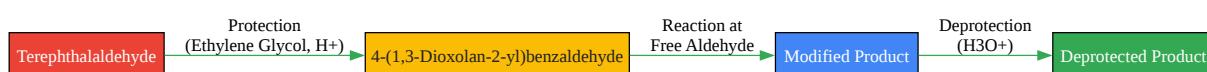
Wash with NaHCO_3 and Brine

Purification

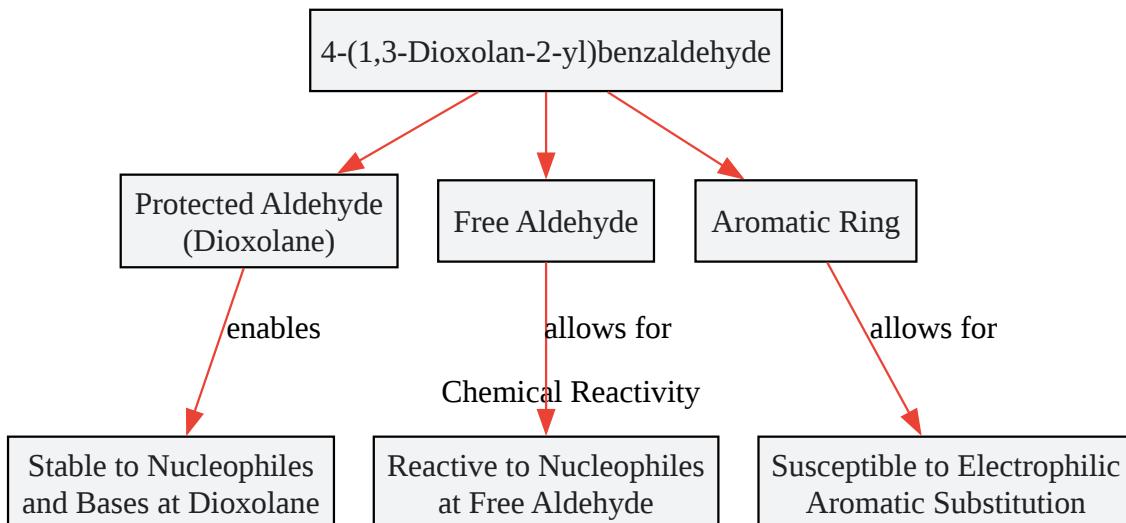
Dry over MgSO_4

Filter and Concentrate

Purify by Chromatography or Recrystallization



Molecular Structure

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References

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- 2. chemcd.com [chemcd.com]
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